

Technical Support Center: Recrystallization of CAS 1803560-97-5

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Compound of Interest

Compound Name: 5,5-Dimethyl-3-(methylamino)oxolan-2-one
Cat. No.: B13297183

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical support for the recrystallization of 2-amino-5-((5-chloro-1H-indol-2-yl)methyl)-3-methyl-1-phenyl-1H-imidazol-3-ium chloride (CAS 1803560-97-5). It is designed to assist in developing a robust purification protocol and troubleshooting common issues encountered during the crystallization process.

Understanding the Molecule: A Chemist's Perspective

Before selecting a recrystallization solvent, it is crucial to analyze the structure of CAS 1803560-97-5.

- **Imidazolium Salt:** The core of the molecule is a positively charged imidazolium ring, which makes it an organic salt. This feature generally confers high polarity and a tendency to be soluble in polar solvents. Imidazolium-based ionic liquids are often soluble in polar solvents like water, methanol, ethanol, acetonitrile, and DMSO, while being insoluble in non-polar solvents such as diethyl ether and petroleum ether.

- **Indole and Phenyl Groups:** The presence of the chloro-indole and phenyl groups introduces significant non-polar character to the molecule. These aromatic systems can lead to solubility in a broader range of organic solvents.
- **Amino Group:** The primary amino group can participate in hydrogen bonding, further influencing its solubility profile.
- **Chloride Counter-ion:** As a chloride salt, its solubility will be influenced by the presence of other chloride ions in solution (common ion effect) and the overall ionic strength.

This combination of a polar, ionic core with large, non-polar appendages suggests that a single ideal solvent might be challenging to find. A mixed-solvent system is often effective for such molecules.

Recrystallization Solvent Selection Guide

The ideal recrystallization solvent should dissolve the compound well at elevated temperatures but poorly at room temperature or below.

Suggested Solvents for Screening

Based on the structural analysis and properties of similar compounds like indole derivatives and imidazolium salts, the following solvents and solvent systems are recommended for initial screening.

Solvent/System	Polarity	Boiling Point (°C)	Rationale & Considerations
Single Solvents			
Ethanol (95%)	Polar Protic	78	Often a good starting point for polar organic molecules.
Methanol	Polar Protic	65	More polar than ethanol; may have high solubility even at low temperatures.
Isopropanol	Polar Protic	82	Less polar than ethanol; may provide a better solubility differential.
Acetonitrile	Polar Aprotic	82	Good for dissolving polar compounds; can sometimes lead to oiling out.
Water	Very Polar	100	Due to the salt-like nature, solubility in water could be high.
Mixed Solvents (Common Solvent Systems)			
Ethanol/Water	Variable	~78-100	A common and effective system for tuning polarity. Start with dissolving in hot ethanol and add hot water dropwise until turbidity appears.

Isopropanol/Hexane	Variable	~69-82	A good combination of a polar solvent and a non-polar anti-solvent.
Dichloromethane/Hexane	Variable	~40-69	For less polar impurities; use with caution due to the high volatility of dichloromethane.
Ethyl Acetate/Hexane	Variable	~69-77	Another option for targeting compounds of intermediate polarity.

Experimental Protocol for Solvent Screening

- **Small-Scale Testing:** Place approximately 10-20 mg of the crude compound into several small test tubes.
- **Room Temperature Solubility:** Add a small amount (e.g., 0.5 mL) of a candidate solvent to each test tube and observe the solubility at room temperature. A good solvent will show low solubility.
- **Hot Solubility:** Gently heat the test tubes with the insoluble or sparingly soluble samples in a water or sand bath. Add the solvent dropwise until the solid just dissolves.
- **Cooling and Crystallization:** Allow the hot, saturated solutions to cool slowly to room temperature, and then place them in an ice bath.
- **Observation:** Observe the formation of crystals. The best solvent will yield a good crop of well-formed crystals with minimal dissolved compound remaining in the cold solvent.

Troubleshooting Guide

Here are solutions to common problems encountered during the recrystallization of CAS 1803560-97-5.

Q1: My compound "oils out" instead of crystallizing. What should I do?

Symptom: Upon cooling, the compound separates as a liquid (an oil) rather than forming solid crystals. This can happen if the compound is impure or if the melting point is lower than the boiling point of the solvent.

Solutions:

- [\[4\]](#)[\[5\]](#) Re-heat and Add More Solvent: The solution may be too concentrated. Re-heat the mixture until the oil dissolves, add a small amount of additional hot solvent, and then allow it to cool more slowly.
- Slow Down the Cooling Rate: [\[4\]](#)[\[6\]](#) Rapid cooling can favor oiling out. Allow the flask to cool to room temperature on the benchtop before moving it to an ice bath. Insulating the flask can also help.
- ****Change Solvents:**[\[5\]](#)[\[7\]](#) The boiling point of your solvent may be too high. Try a lower-boiling solvent. Alternatively, if using a mixed-solvent system, adjust the ratio to be more favorable for crystallization.
- Pre-purification: Significant impurities can lower the melting point and interfere with crystal lattice formation. Consider a preliminary purification step like washing the crude solid or a quick filtration through a small plug of silica gel.

Q2: No crystals form, even after cooling in an ice bath. What's wrong?

Symptom: The solution remains clear with no crystal formation, indicating it is not supersaturated.

Solutions:

- Too Much Solvent: This is the most common reason for crystallization failure. Reduce the solvent volume[\[4\]](#) by gentle heating or using a rotary evaporator and then attempt to cool again.

- Induce Crystallization:
 - Scratching: Gently scratch the inside of the flask with a glass rod at the surface of the solution. The small glass particles can act as nucleation sites.
 - Seeding: Add a tiny crystal of the pure compound (a "seed crystal") to the solution to initiate crystal growth.
- Use an Anti-solvent: If the compound is too soluble, carefully add a solvent in which it is insoluble (an "anti-solvent") dropwise to the cooled solution until it becomes slightly cloudy. Then, warm the solution until it is clear again and allow it to cool slowly.

Q3: The recrystallization yield is very low. How can I improve it?

Symptom: Only a small amount of purified product is recovered.

Solutions:

- Minimize Solvent Usage: Ensure you are using the minimum amount of hot solvent necessary to dissolve the crude product.
- Sufficient Cooling: Make sure the solution is thoroughly cooled in an ice bath to maximize precipitation.
- Check the Filtrate: After filtering the crystals, check the remaining solvent (mother liquor) for any remaining product. You can do this by evaporating a small amount of the filtrate to see if a significant amount of solid remains. If so, you may need to concentrate the mother liquor to recover a second crop of crystals.
- Avoid Premature Crystallization: If crystals form in the filter funnel during hot filtration, this can lead to product loss. Use a heated filter funnel or add a small amount of extra hot solvent before filtering.

Frequently Asked Questions (FAQs)

Q: Should I use a single solvent or a mixed-solvent system?

A: For a molecule with mixed polarity like CAS 1803560-97-5, a mixed-solvent system (e.g., ethanol/water) often provides the best results. It allows for fine-tuning of the solubility to achieve good crystal formation and purity.

Q: How can I remove colored impurities?

A: If your crude product is colored, you can try adding a small amount of activated charcoal to the hot solution before filtration. The charcoal will adsorb the colored impurities. Use a minimal amount, as it can also adsorb some of your product.

Q: The melting point of my recrystallized product is still broad. What does this indicate?

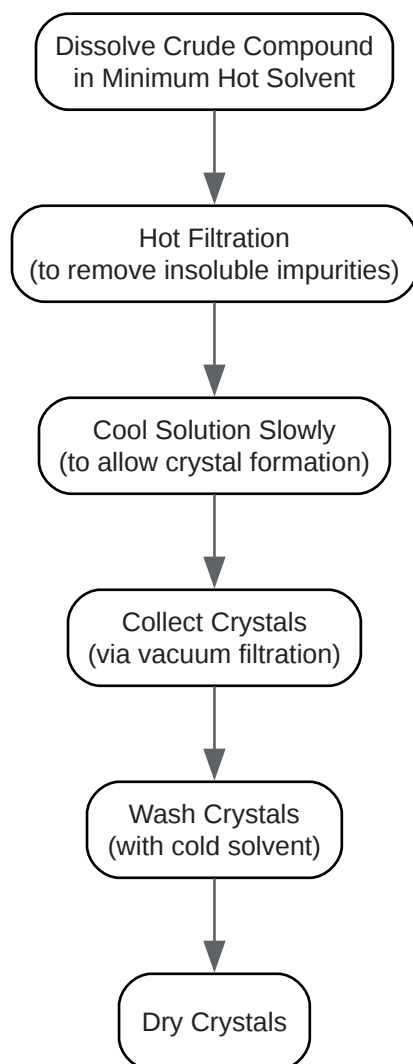
A: A broad melting point range typically indicates that the product is still impure. A second recrystallization, possibly with a different solvent system, may be necessary to improve purity.

Q: My compound is very soluble in most polar solvents, even at room temperature. What should I do?

A: In this case, a mixed-solvent system with a non-polar anti-solvent is often the best approach. Dissolve your compound in a minimum of the polar solvent in which it is highly soluble, and then slowly add a non-polar solvent (like hexane or diethyl ether) until the solution becomes turbid. Warm to re-dissolve, and then cool slowly.

Visualizing the Process

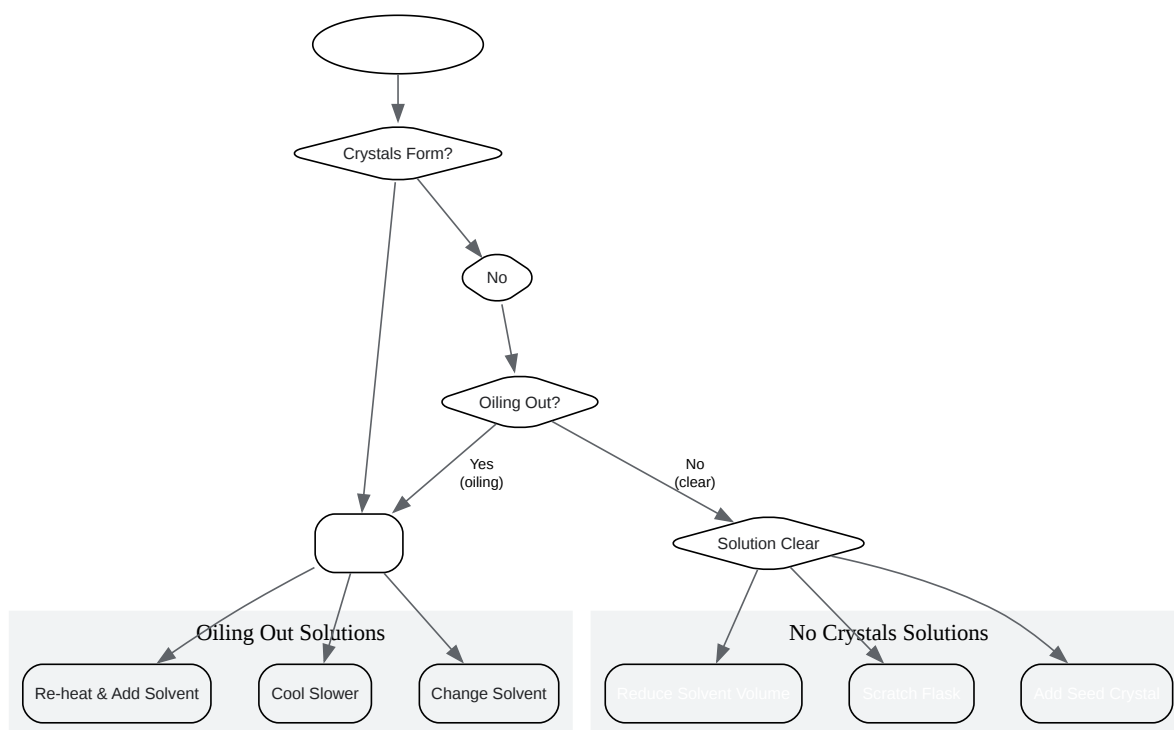
Recrystallization Workflow



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Caption: A typical experimental workflow for recrystallization.

Troubleshooting Decision Tree



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Caption: A decision tree for troubleshooting common recrystallization issues.

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